

Proper Disposal of 5-Methylnonane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 5-Methylnonane

Cat. No.: B093649

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical waste is paramount. This document provides essential, step-by-step guidance for the proper disposal of **5-methylnonane**, a flammable liquid that requires careful handling to mitigate safety and environmental risks.

Key Safety and Physical Data

Proper handling and disposal procedures are informed by the inherent physical and chemical properties of the substance. The following table summarizes key quantitative data for **5-methylnonane**.

Property	Value
Molecular Formula	C10H22
Molecular Weight	142.28 g/mol [1]
Boiling Point	165 °C [2]
Flash Point	38 °C [2]
Density	0.73 g/cm³ [2]
Hazard Class	3 (Flammable Liquid) [2]
Packing Group	III [2]

Experimental Protocol for Disposal

The following protocol outlines the detailed methodology for the safe collection and disposal of **5-methylNonane** waste in a laboratory setting. This procedure is designed to comply with general hazardous waste regulations for flammable organic solvents.

Materials:

- Appropriate personal protective equipment (PPE): chemical-resistant gloves, safety goggles, and a flame-retardant lab coat.
- A designated and properly labeled hazardous waste container for non-halogenated organic solvents. The container should be made of a material compatible with **5-methylNonane** and have a secure, tight-fitting lid.
- Waste accumulation log.
- Spill containment materials (e.g., absorbent pads, sand).

Procedure:

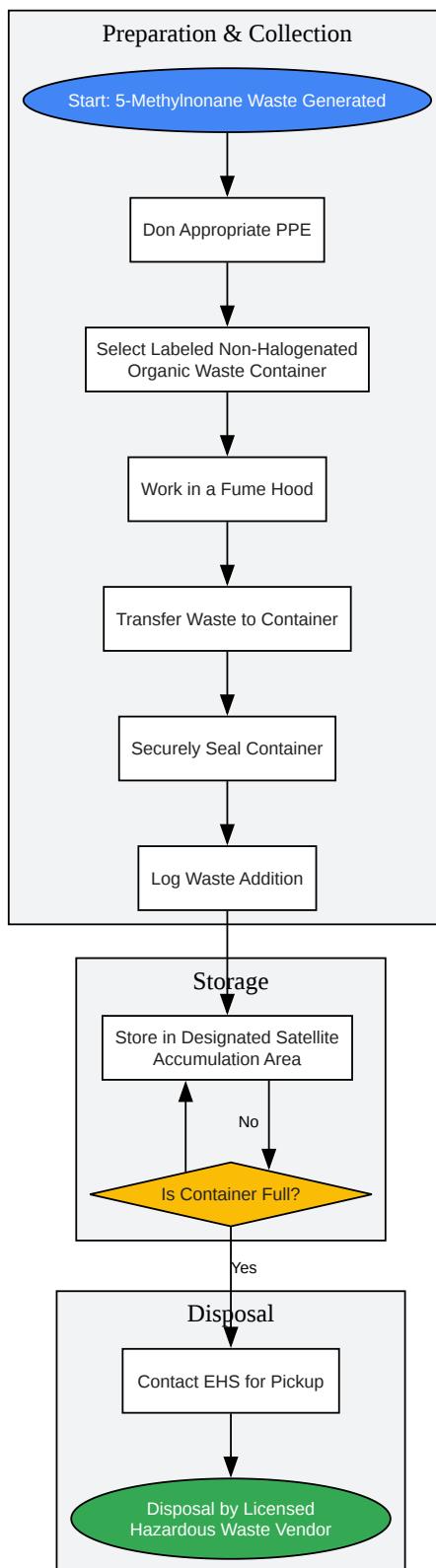
- Container Preparation:
 - Obtain a designated waste container for flammable organic liquids.
 - Ensure the container is clearly and accurately labeled with "Hazardous Waste," the full chemical name "**5-MethylNonane**," and the associated hazard pictograms (flammable liquid).[3]
 - The container should be stored in a well-ventilated area, away from sources of ignition such as heat, sparks, or open flames.
- Waste Collection:
 - Perform all transfers of **5-methylNonane** waste within a certified chemical fume hood to minimize inhalation exposure.

- Carefully pour the waste **5-methylNonane** into the designated hazardous waste container. Avoid splashing.
- Do not overfill the container; a general guideline is to fill it to no more than 80% of its capacity to allow for vapor expansion.
- Securely close the lid of the waste container immediately after adding the waste.

- Record Keeping:
 - Log the amount of **5-methylNonane** added to the waste container in the waste accumulation log. This is crucial for regulatory compliance and for the final disposal manifest.
- Storage of Waste Container:
 - Store the sealed waste container in a designated satellite accumulation area that is secure and clearly marked as a hazardous waste storage area.
 - The storage area must be cool and well-ventilated.
 - Ensure secondary containment is in place to capture any potential leaks or spills.
- Arranging for Disposal:
 - Once the waste container is full, or if it has been in storage for a predetermined period (as per institutional or local regulations), arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Do not attempt to dispose of **5-methylNonane** down the drain or in regular trash.^[4] Organic solvents are prohibited from being discharged into the sewer system.^[4]

Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **5-methylNonane**.



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Caption: Workflow for the proper disposal of **5-methylnonane**.

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References

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- 3. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
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